

Rimsulfuron in Turfgrass Management: A Guide to Selective Weed Removal

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Compound of Interest

Compound Name: *Rimsulfuron*

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These application notes provide a comprehensive overview of the use of **rimsulfuron** for selective weed management in turfgrass environments. This document details the herbicide's mode of action, summarizes efficacy and turfgrass tolerance data from various studies, and provides detailed protocols for conducting herbicide evaluation trials.

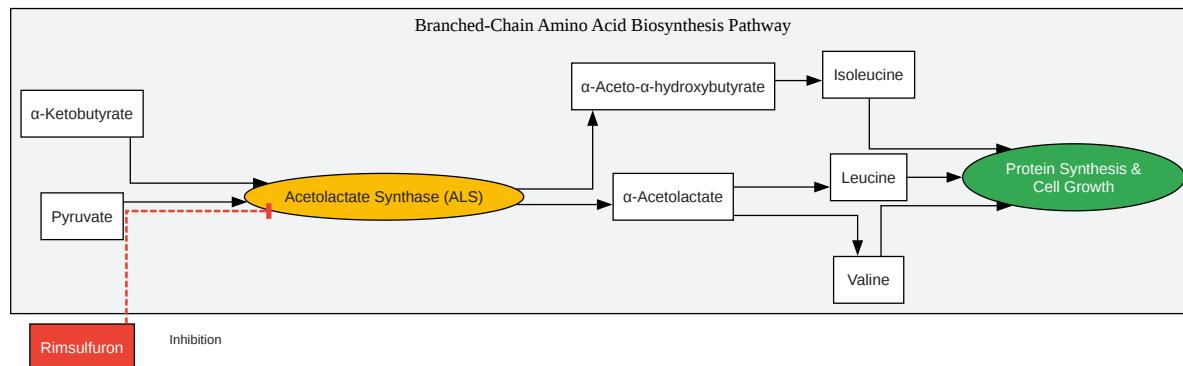
Introduction

Rimsulfuron is a selective, post-emergence and pre-emergence sulfonylurea herbicide.[\[1\]](#)[\[2\]](#) [\[3\]](#) It is utilized in turfgrass management to control a variety of annual and perennial grasses and broadleaf weeds.[\[3\]](#) Its selectivity allows for the removal of undesirable weeds from established warm-season turfgrasses such as Bermudagrass, centipedegrass, and zoysiagrass.[\[4\]](#)[\[5\]](#) **Rimsulfuron** is absorbed through both the foliage and roots of the plant and is translocated to the meristematic tissues where it inhibits growth.[\[4\]](#)

Mode of Action

Rimsulfuron's primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[\[6\]](#)[\[7\]](#) This enzyme is crucial for the biosynthesis of the branched-chain amino acids: valine, leucine, and isoleucine.[\[7\]](#) By blocking the function of ALS, **rimsulfuron** halts protein synthesis and cell division in susceptible plants, leading to a cessation of growth and eventual death.[\[3\]](#) Symptoms of **rimsulfuron** activity, such

as chlorosis and necrosis, typically appear within 5-7 days of application, though complete control may take 1-3 weeks.[2][8]



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Figure 1: Rimsulfuron's inhibition of the Acetolactate Synthase (ALS) enzyme.

Data Presentation

The following tables summarize quantitative data on the efficacy of **rimsulfuron** for the control of various weed species and its tolerance on different turfgrass species.

Weed Control Efficacy

Table 1: Efficacy of **Rimsulfuron** on Common Turfgrass Weeds

Target Weed	Turfgrass	Application Rate (oz/acre)	Control (%)	Notes
Johnsongrass (Sorghum halepense)	Orchard (simulated turf conditions)	2	40-50	Early March application.[9]
Johnsongrass (Sorghum halepense)	Orchard (simulated turf conditions)	4	up to 90	Early March application; more effective than 2 oz/A rate.[9]
Annual Bluegrass (Poa annua)	Bermudagrass	0.5 - 2.0	>90	Applied post-emergence.[10]
Annual Bluegrass (Poa annua)	Tall Fescue (carbon-seeded)	Not specified	<30 (alone)	Pre-emergence application.[11]
Annual Bluegrass (Poa annua)	Tall Fescue (carbon-seeded)	Not specified (with pronamide)	75	Pre-emergence tank mix.[11]
Ryegrass spp.	Warm-season turf	0.5 - 2.0	>90	
Little Barley	Warm-season turf	0.5 - 2.0	High	
Rough Bluegrass	Warm-season turf	0.5 - 2.0	High	
Common Chickweed	Warm-season turf	0.5 - 2.0	>90	
Shepherd's Purse	Warm-season turf	0.5 - 2.0	High	
Henbit	Warm-season turf	0.5 - 2.0	High	

Cutleaf Evening Primrose	Warm-season turf	0.5 - 2.0	High	
Spotted Spurge	Warm-season turf	0.5 - 2.0	>90	
Field Bindweed (<i>Convolvulus arvensis</i>)	Maize	0.02 kg a.i./ha	0-33	[12]
Redroot Pigweed (<i>Amaranthus retroflexus</i>)	Maize	0.02 kg a.i./ha	Low	[12]
Guineagrass	Corn	10-20 g/ha	>70	[13]
Sedges	Corn	10-20 g/ha	>80	[13]

Note: Efficacy can be influenced by weed size at application, environmental conditions, and the use of adjuvants.[4]

Turfgrass Tolerance

Table 2: Tolerance of Warm-Season Turfgrass to **Rimsulfuron** Applications

Turfgrass Species	Cultivar(s)	Application Rate (oz/acre)	Injury Rating/Notes
Bermudagrass	Tifway	1.0 - 2.0	Temporary growth suppression and slight yellowing for ~7 days.
Zoysiagrass	Emerald, Zenith, Meyer	1.0 - 2.0	Tolerance similar to Bermudagrass.
Zoysiagrass	'Zeon'	Not specified (with metsulfuron)	Injury exceeded 25%. [14]
Centipedegrass	Multiple	0.5 - 1.0	Moderate tolerance; lower rates recommended for repeat applications. Injury potential rated as "Medium".
St. Augustinegrass	Not specified	Not specified	Not labeled for use; testing on a small area is recommended. [15]

Injury ratings are often based on a 1-9 scale, where 1 is complete turf death and 9 is no injury. An acceptable level of injury is typically $\leq 20\%$.[\[1\]](#)[\[16\]](#)

Experimental Protocols

The following sections detail standardized protocols for conducting herbicide efficacy and turfgrass tolerance trials.

Experimental Design and Setup

A randomized complete block design with three to four replications is standard for turfgrass herbicide trials.[\[17\]](#) This design helps to minimize the effects of environmental variability across the study area.

- Plot Size: Experimental units are typically 5 ft x 5 ft or similar dimensions.[17]
- Site Selection: Choose a site with a uniform stand of the desired turfgrass species and a consistent population of the target weed(s).[17]
- Turfgrass Maintenance: Maintain the trial area according to standard practices for the specific turfgrass, including mowing height, irrigation, and fertilization, unless these are variables in the study.[17]
- Treatments: Include a non-treated control for comparison. For crop tolerance assessment, it is recommended to include a treatment at twice the proposed label rate.[18]

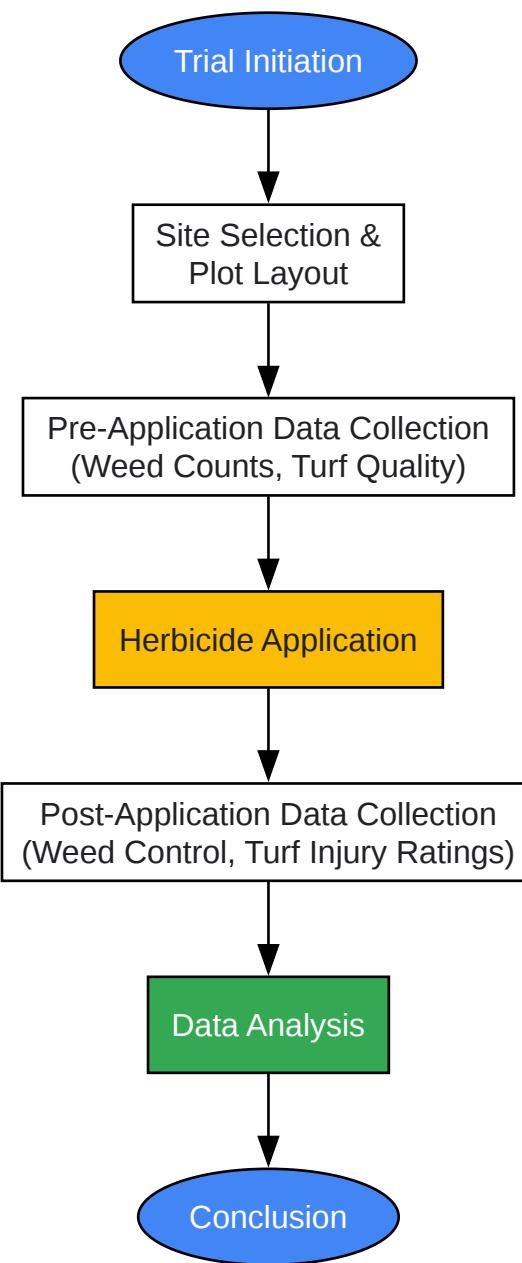
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Figure 2: Generalized workflow for a turfgrass herbicide efficacy trial.

Herbicide Application

- Equipment: Apply treatments using a CO₂-pressurized backpack sprayer with appropriate nozzles (e.g., TeeJet 8004XR) calibrated to deliver a consistent volume, typically 2 gallons of water carrier per 1,000 ft².[\[17\]](#)

- Adjuvants: For post-emergence applications of **rimsulfuron**, a non-ionic surfactant should be included in the spray solution as per the product label.[5]
- Timing: Apply post-emergence treatments when weeds are young and actively growing for optimal efficacy.[4] For pre-emergence applications, rainfall or irrigation of at least 0.5 inches is necessary within 2-3 weeks to activate the herbicide in the soil.[4]

Data Collection

4.3.1 Weed Efficacy Assessment

- Visual Ratings: Weed control is commonly assessed visually on a scale of 0 to 100%, where 0% represents no control and 100% represents complete death of the weed species.[19]
- Weed Counts: For more quantitative data, conduct weed counts within a specified area (e.g., a 400 cm² quadrat) randomly placed in each plot.[19]

4.3.2 Turfgrass Tolerance Assessment

- Visual Injury Ratings: Turfgrass injury (phytotoxicity) is typically rated on a 1 to 9 scale, where 1 indicates dead turf and 9 indicates no injury. A rating of 6 or higher is generally considered acceptable.[16] Some studies may use a 0 to 100% injury scale, where 0% is no injury and 100% is complete death.
- Turfgrass Quality and Color: These parameters are also rated on a 1 to 9 scale, with 1 being the poorest quality/color and 9 being the best.[19]

4.3.3 Data Collection Schedule

Assessments should be made at regular intervals after application. For post-emergence trials, typical evaluation timings are 3, 7, 14, and 28 days after treatment.[17] For trials evaluating residual pre-emergence activity, longer-term assessments at 1, 3, and 6 months may be necessary.[18]

Data Analysis

Analyze data using appropriate statistical methods, such as Analysis of Variance (ANOVA), with means separated using a test like Fisher's Least Significant Difference (LSD) at a

specified level of probability (e.g., $P \leq 0.05$).[\[17\]](#)

Application Notes and Considerations

- Environmental Conditions: **Rimsulfuron** efficacy can be reduced when weeds are under stress from drought or extreme temperatures.[\[4\]](#)
- Rainfastness: For post-emergence applications, a rain-free period of at least 4 hours is required for adequate absorption into the weed foliage.[\[4\]](#)
- Tank Mixtures: **Rimsulfuron** can be tank-mixed with other herbicides to broaden the spectrum of controlled weeds. Always consult the labels of all tank-mix partners for compatibility and use restrictions.[\[8\]](#)
- Turfgrass Transition: The effects of **rimsulfuron** on warm-season turfgrasses during the spring transition from dormancy have not been fully evaluated.[\[4\]](#)
- Residential Use: **Rimsulfuron** is generally not labeled for use on residential lawns.[\[15\]](#)

Conclusion

Rimsulfuron is an effective tool for the selective removal of a range of grassy and broadleaf weeds in certain warm-season turfgrasses. Its mode of action through the inhibition of the ALS enzyme provides a targeted approach to weed management. Researchers and turfgrass professionals should consider the specific turfgrass species and cultivars, target weed species, and environmental conditions when developing weed management programs utilizing **rimsulfuron**. The protocols outlined in this document provide a framework for conducting rigorous scientific evaluations of **rimsulfuron** and other herbicides in turfgrass systems.

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- To cite this document: BenchChem. [Rimsulfuron in Turfgrass Management: A Guide to Selective Weed Removal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b132091#rimsulfuron-use-in-turfgrass-management-for-selective-weed-removal>]

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